

Fmoc-OSu: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Fmoc-OSu

Cat. No.: B557308

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(9-Fluorenylmethoxycarbonyloxy)succinimide, commonly known as **Fmoc-OSu**, is a pivotal reagent in modern biochemistry and pharmaceutical development, particularly in the realm of solid-phase peptide synthesis (SPPS). Its principle utility lies in the protection of primary and secondary amines, most notably the α -amino group of amino acids. This guide provides an in-depth overview of the chemical structure, properties, and applications of **Fmoc-OSu**, complete with detailed experimental protocols and visual representations of key chemical processes.

Chemical Structure and Properties

Fmoc-OSu is a white to off-white crystalline solid. Its structure is characterized by the fluorenylmethoxycarbonyl (Fmoc) group linked to an N-hydroxysuccinimide (NHS) ester. The NHS ester is an excellent leaving group, facilitating the reaction with nucleophilic amines.

Chemical Structure:

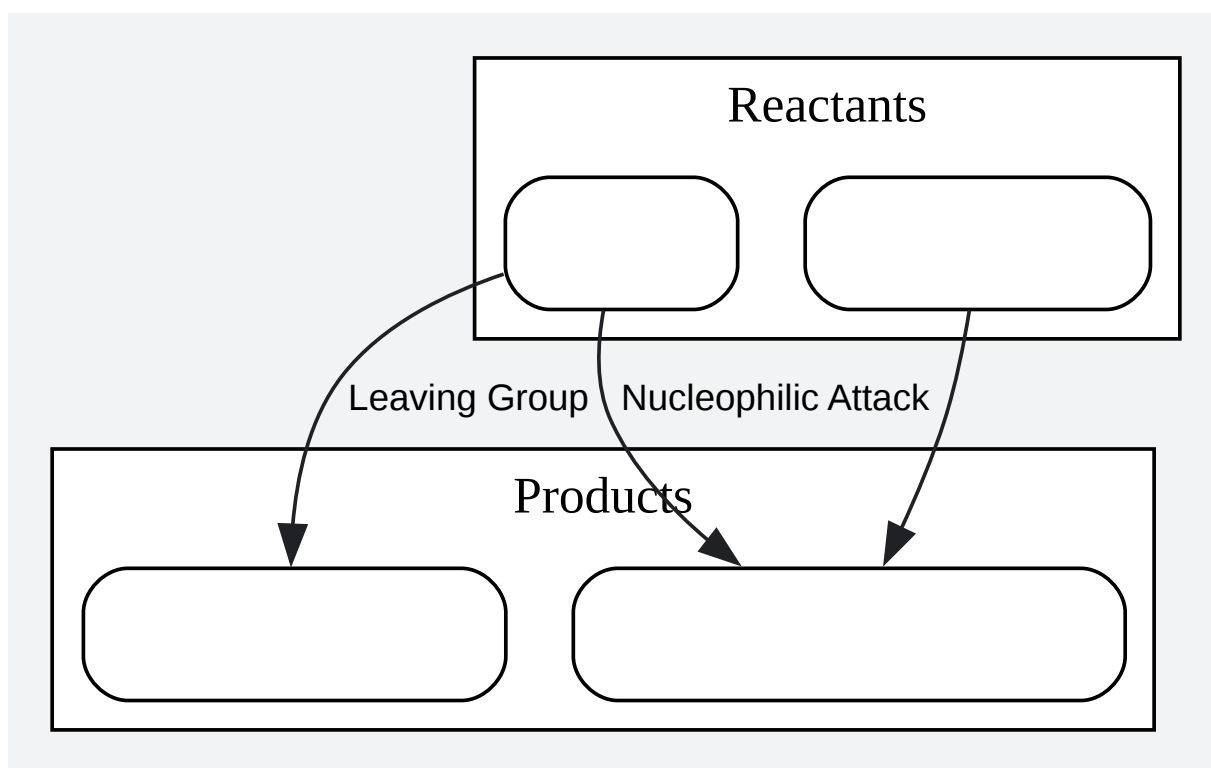
Caption: Chemical structure of **Fmoc-OSu**.

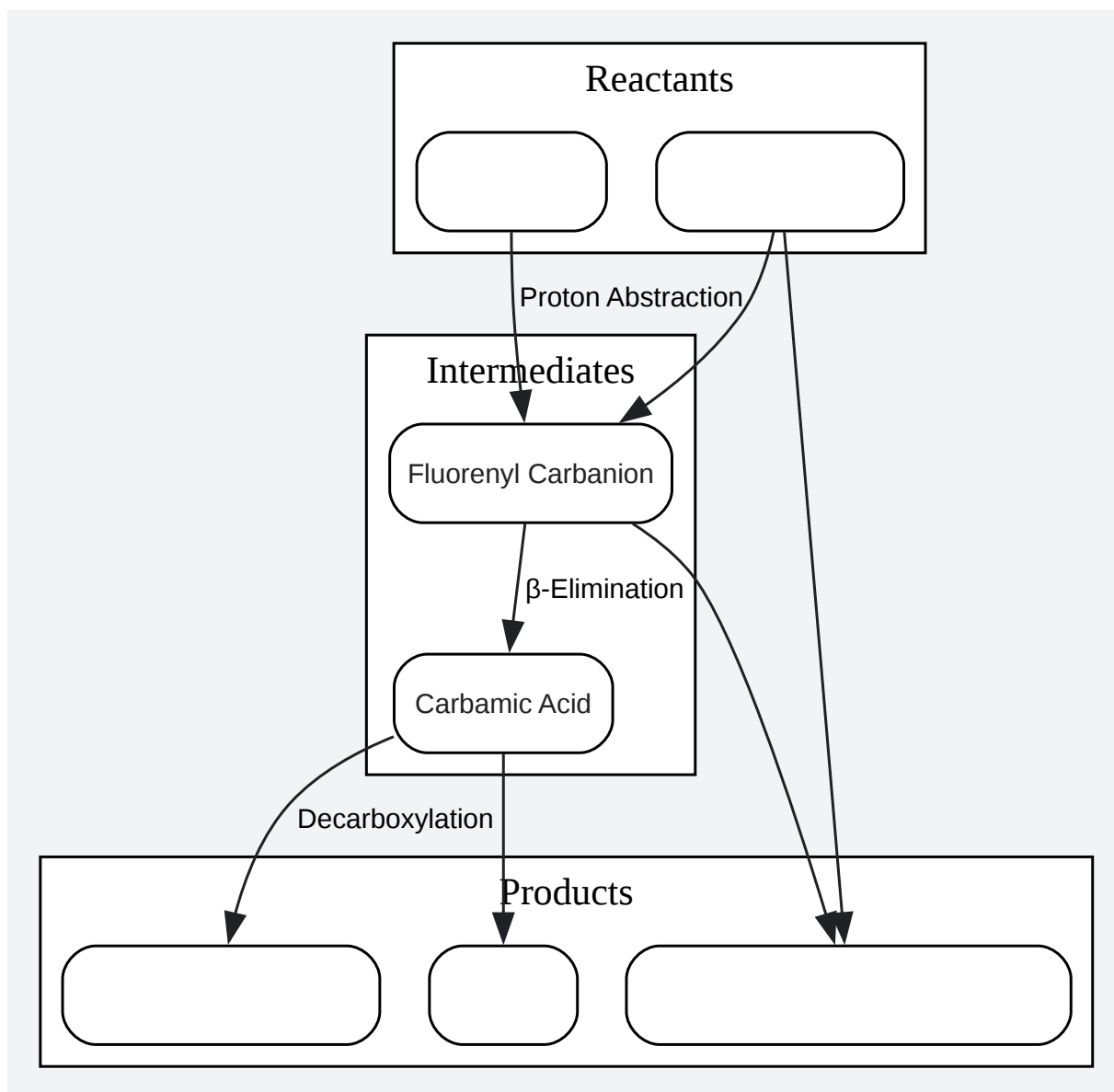
Below is a summary of the key chemical and physical properties of **Fmoc-OSu**.

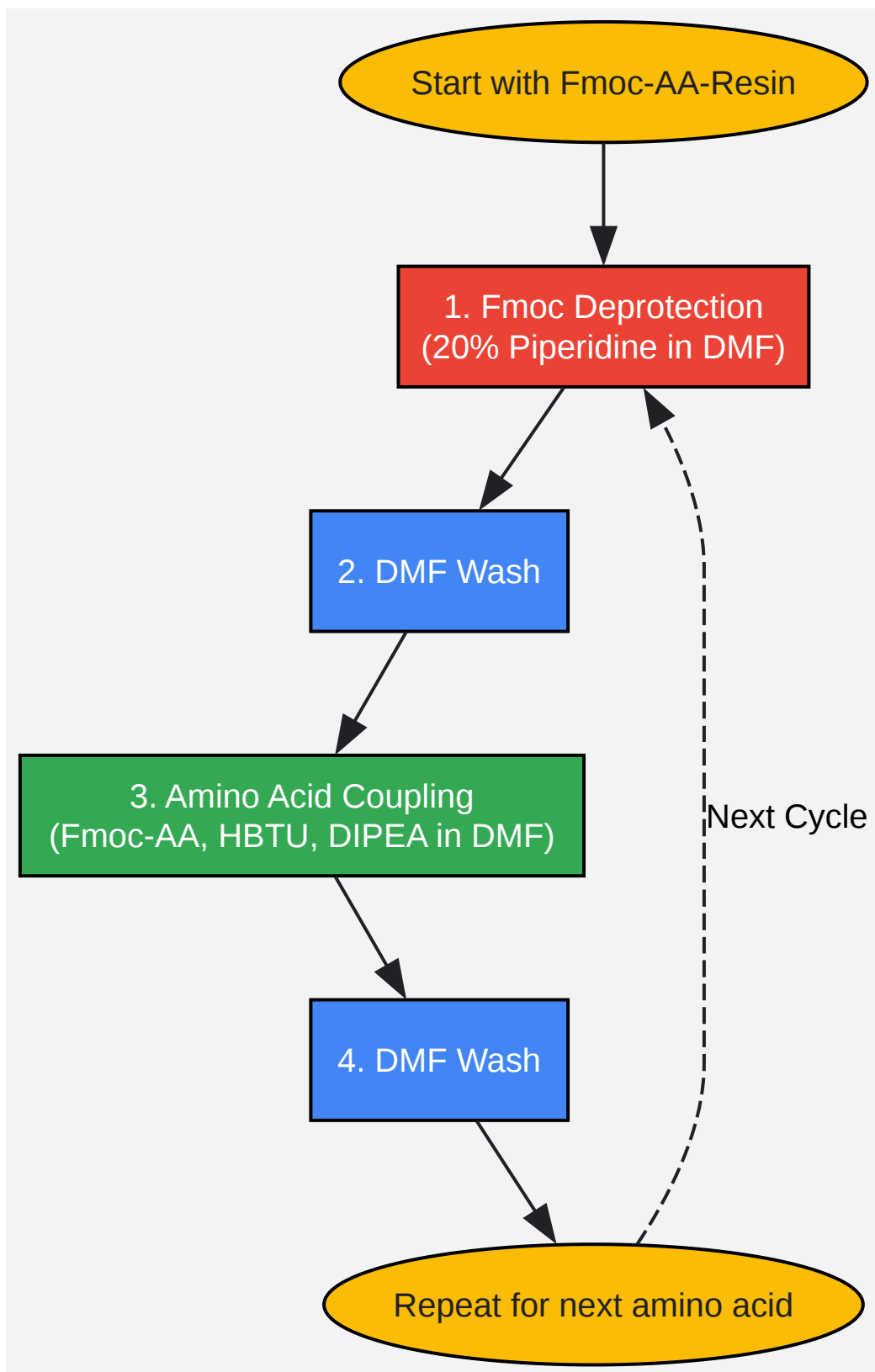
Property	Value
IUPAC Name	(2,5-dioxopyrrolidin-1-yl) 9H-fluoren-9-ylmethyl carbonate[1]
Synonyms	N-(9-Fluorenylmethoxycarbonyloxy)succinimide, 9-Fluorenylmethyl succinimidyl carbonate[2][3]
CAS Number	82911-69-1[2][4]
Molecular Formula	C ₁₉ H ₁₅ NO ₅ [5]
Molecular Weight	337.33 g/mol [4][5]
Appearance	White to off-white solid/powder[4]
Melting Point	150-153 °C[6]
Solubility	Soluble in organic solvents such as DMSO (approx. 20 mg/ml) and dimethylformamide (DMF) (approx. 25 mg/ml). Sparingly soluble in water.[5]
Storage	Store at -20°C for long-term stability (stable for at least two years).[5]

Mechanism of Action: Amine Protection

The primary function of **Fmoc-OSu** is to introduce the Fmoc protecting group onto a primary or secondary amine. This reaction is a nucleophilic acyl substitution where the amine attacks the carbonyl carbon of the succinimidyl ester. The N-hydroxysuccinimide anion is a good leaving group, resulting in the formation of a stable carbamate linkage. This reaction is typically carried out under mild basic conditions to deprotonate the amine, increasing its nucleophilicity.







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References

- 1. Determine Amino Acid Contents with OPA-FMOC Pre-column Derivatization RP-HPLC [spkx.net.cn]
- 2. Amino acid analysis by high-performance liquid chromatography after derivatization with 9-fluorenylmethyloxycarbonyl chloride Literature overview and further study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. csbio.com [csbio.com]
- 4. benchchem.com [benchchem.com]
- 5. luxembourg-bio.com [luxembourg-bio.com]
- 6. chem.uci.edu [chem.uci.edu]
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